

Commercial Sources and Applications of High-Purity Ethylhydrocupreine Hydrochloride

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Compound of Interest

Compound Name: Ethylhydrocupreine hydrochloride

Cat. No.: B1340536

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Introduction

Ethylhydrocupreine hydrochloride, commonly known as Optochin, is a quinine derivative with a long-standing role in microbiology as a key agent for the presumptive identification of *Streptococcus pneumoniae*. Beyond its diagnostic applications, this compound has demonstrated potential in other research areas, including antimalarial drug discovery and the study of taste receptor signaling. This document provides a comprehensive overview of commercial sources for high-purity **Ethylhydrocupreine hydrochloride**, along with detailed application notes and experimental protocols for its principal uses.

Commercial Availability of High-Purity Ethylhydrocupreine Hydrochloride

High-purity **Ethylhydrocupreine hydrochloride** is available from several reputable chemical suppliers. Researchers should always refer to the supplier's certificate of analysis for lot-specific purity and other quality control data.

Supplier	Product Name(s)	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Santa Cruz Biotechnology	Ethylhydrocupreine hydrochloride	≥97% ^[1]	3413-58-9 ^[1]	C ₂₁ H ₂₈ N ₂ O ₂ ·HCl ^[1]	376.92 ^[1]
MedChemExpress	Ethylhydrocupreine hydrochloride (Optochin hydrochloride)	Not specified	3413-58-9	C ₂₁ H ₂₉ ClN ₂ O ₂	376.92
Thermo Fisher Scientific	Ethylhydrocupreine hydrochloride , 97%	97% ^[2]	3413-58-9 ^[2]	C ₂₁ H ₂₉ ClN ₂ O ₂	376.925 ^[2]
Sigma-Aldrich (MilliporeSigma)	Ethylhydrocupreine hydrochloride	Analytical Standard	3413-58-9	C ₂₁ H ₂₈ N ₂ O ₂ ·HCl	376.92
HiMedia Laboratories	Ethylhydrocupreine hydrochloride	Not specified	3413-58-9 ^[3]	C ₂₁ H ₂₈ N ₂ O ₂ ·HCl ^[3]	Not specified

Application Notes and Protocols

Microbiological Identification of Streptococcus pneumoniae (Optochin Susceptibility Test)

Principle: **Ethylhydrocupreine hydrochloride** selectively inhibits the growth of Streptococcus pneumoniae at low concentrations.^[1] This characteristic is exploited in the Optochin susceptibility test to differentiate S. pneumoniae from other alpha-hemolytic streptococci.^[4] The mechanism of action involves the inhibition of the membrane-bound F₀F₁-ATPase in susceptible pneumococci.

Experimental Protocol: Optochin Disk Diffusion Susceptibility Test

This protocol is based on established microbiological methods for the presumptive identification of *S. pneumoniae*.

Materials:

- **Ethylhydrocupreine hydrochloride** (Optochin) disks (5 µg, 6 mm diameter)
- 5% Sheep Blood Agar plates
- Pure, 18-24 hour culture of an alpha-hemolytic streptococcus to be tested
- Sterile inoculating loop or cotton swab
- Sterile forceps
- CO₂ incubator (35-37°C, 5% CO₂)
- Quality control strains:
 - *Streptococcus pneumoniae* ATCC 49619 (susceptible)
 - *Enterococcus faecalis* ATCC 29212 (resistant)

Procedure:

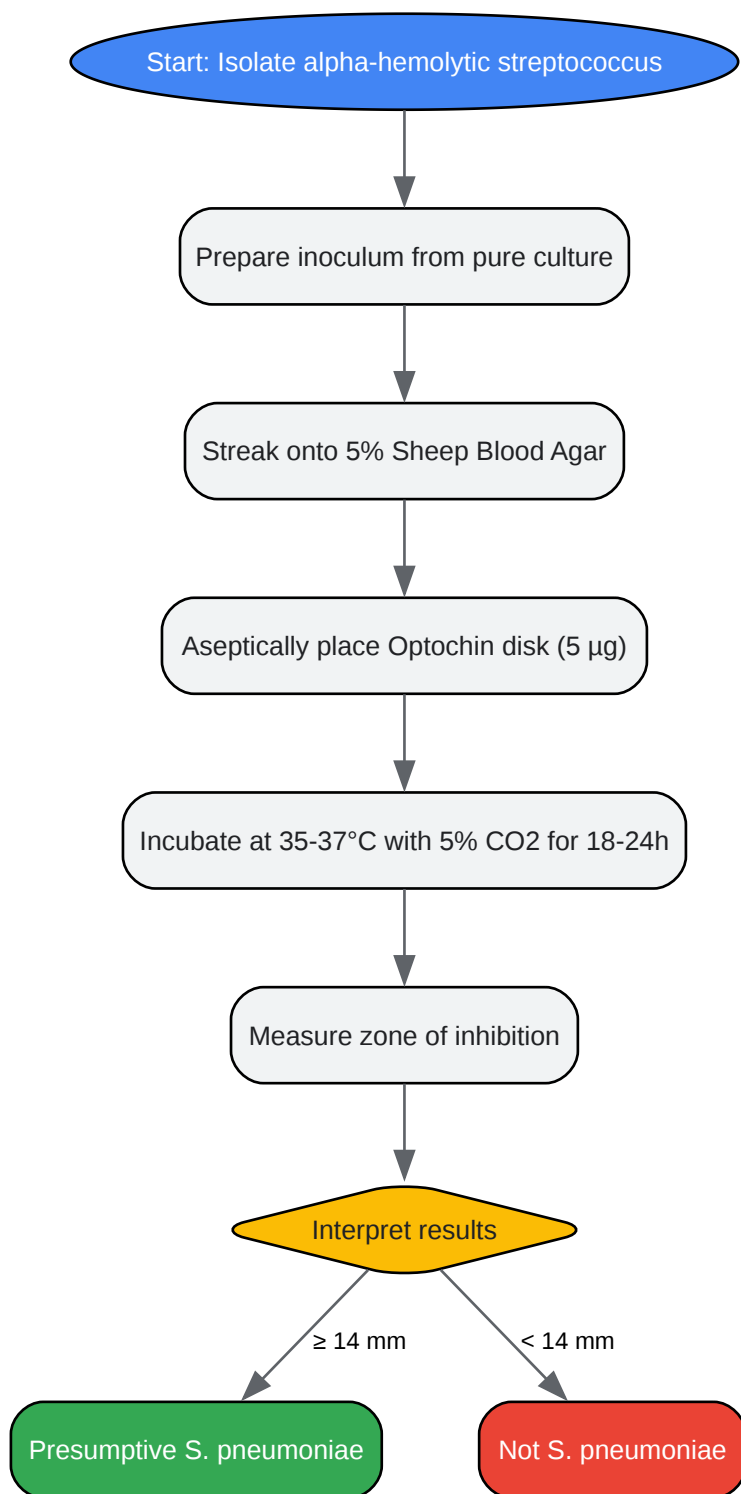
- Using a sterile inoculating loop or cotton swab, pick a few well-isolated colonies of the test organism.
- Streak the colonies onto a 5% Sheep Blood Agar plate to obtain confluent growth.
- Aseptically, using sterile forceps, place an Optochin disk onto the inoculated surface of the agar.
- Gently press the disk to ensure it adheres firmly to the agar surface.
- Incubate the plate at 35-37°C in a 5% CO₂ atmosphere for 18-24 hours.

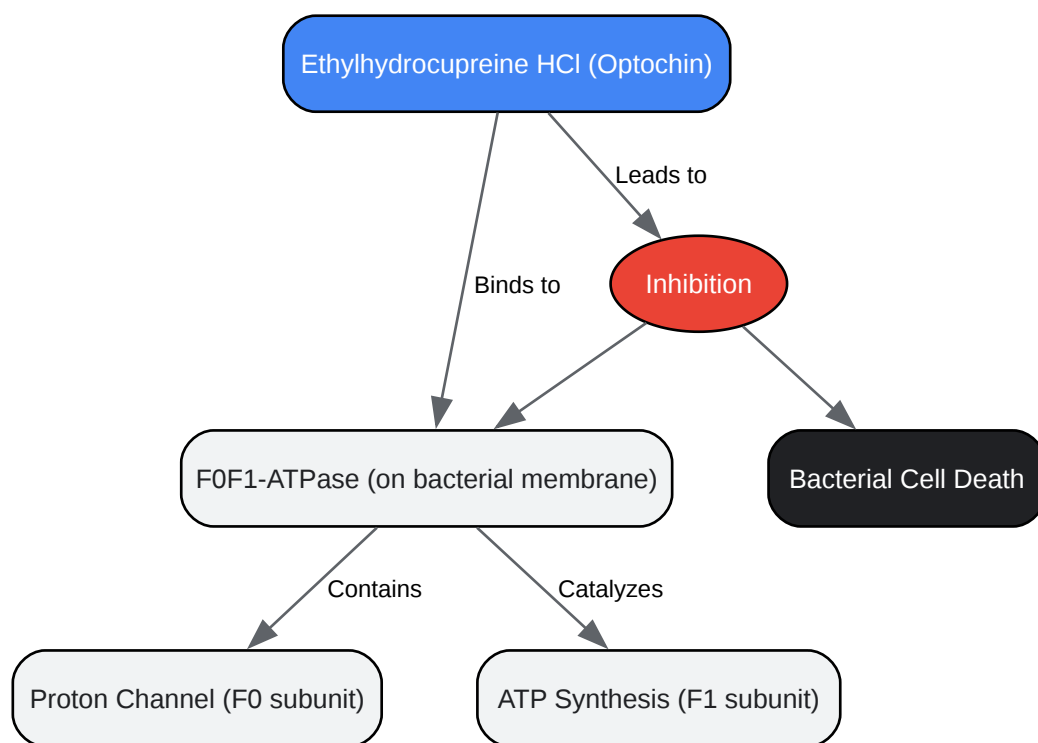
- After incubation, observe the plate for a zone of inhibition around the Optochin disk.
- Measure the diameter of the zone of inhibition in millimeters.

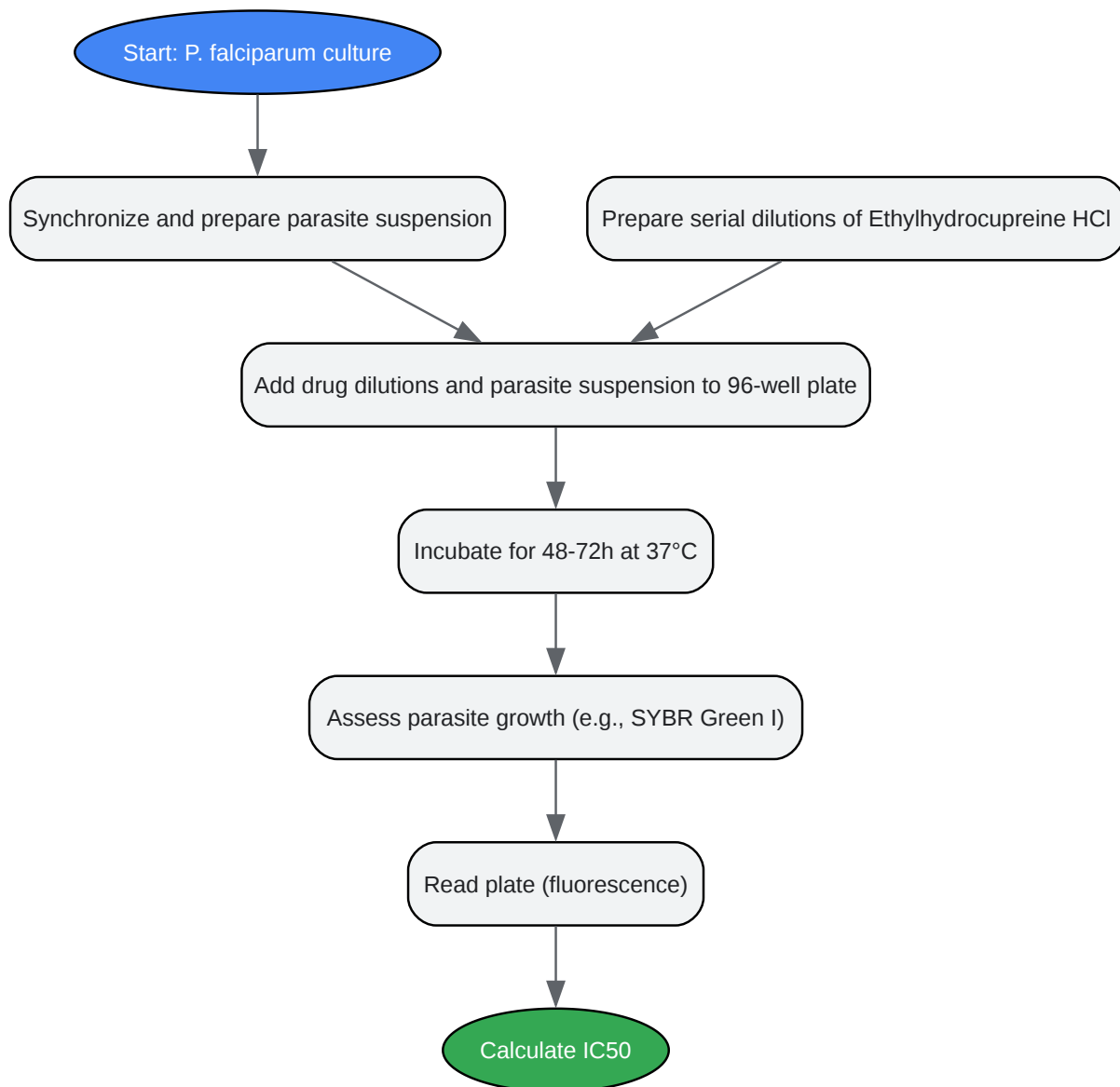
Interpretation of Results:

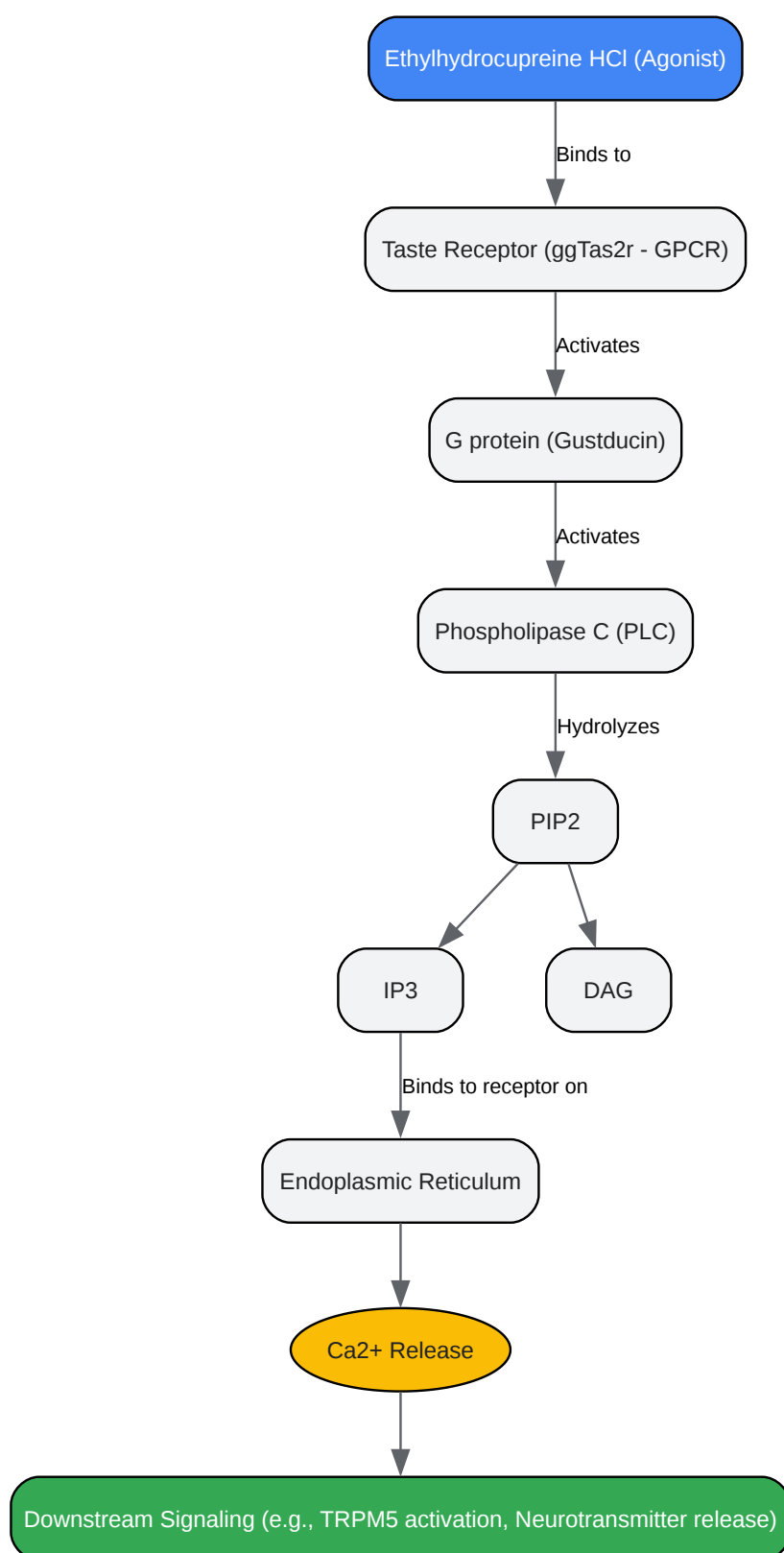
Zone of Inhibition Diameter	Interpretation
≥ 14 mm	Presumptive identification of <i>Streptococcus pneumoniae</i>
< 14 mm	Organism is not <i>S. pneumoniae</i> (further testing like bile solubility may be required for equivocal results)
No zone of inhibition	Organism is resistant to Optochin

Logical Workflow for Optochin Susceptibility Testing









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